Application Notes and Protocols for Reactive Sputtering of Stoichiometric ScN Films

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Compound of Interest

Compound Name:	*Scandium nitride*
CAS No.:	*25764-12-9*
Cat. No.:	*B1605060*

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This document provides detailed application notes and protocols for the deposition of stoichiometric **Scandium Nitride** (ScN) thin films using reactive sputtering techniques. Achieving high-quality, stoichiometric ScN is crucial for leveraging its unique electronic and thermoelectric properties in various advanced applications.

Introduction to Reactive Sputtering of ScN

Reactive sputtering is a versatile physical vapor deposition (PVD) technique used to deposit thin films of compound materials. In the case of ScN, a high-purity scandium (Sc) target is sputtered in a vacuum chamber containing a mixture of an inert gas, typically Argon (Ar), and a reactive gas, Nitrogen (N_2). The sputtered Sc atoms react with the nitrogen plasma species to form ScN, which then condenses on a substrate.

The stoichiometry of the resulting ScN film is critically dependent on the sputtering parameters. Deviations from a 1:1 Sc:N ratio can lead to the formation of nitrogen vacancies or interstitials, which significantly impact the film's electrical and optical properties. For instance, sputter-

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deposited ScN thin films are often highly degenerate n-type semiconductors due to native defects like nitrogen vacancies.[1] Therefore, precise control over the deposition process is paramount.

Key Reactive Sputtering Parameters and Their Effects

The successful deposition of stoichiometric ScN films requires careful optimization of several interconnected parameters. The interplay between these factors determines the film's composition, crystallinity, and overall quality.

- Nitrogen Partial Pressure (or Flow Rate): This is one of the most critical parameters for achieving stoichiometry. A sufficient nitrogen supply is necessary to fully react with the sputtered scandium atoms. However, an excessive nitrogen partial pressure can lead to "target poisoning," where a nitride layer forms on the Sc target, significantly reducing the sputtering rate and altering the plasma characteristics. The optimal nitrogen concentration in the Ar/N_2 gas mixture is a key factor to control. For the related compound, aluminum **scandium nitride** (AlScN), an N_2 concentration of 25% has been found to yield films with maximum piezoelectric properties.[2]

- Sputtering Power (DC or RF): The power applied to the sputtering target influences the sputtering rate of scandium. Higher power increases the deposition rate, which then requires a corresponding increase in the nitrogen flow to maintain stoichiometry. Both DC and pulsed-DC power sources are commonly used for sputtering metallic targets like scandium.[3][4]

- Working Pressure: The total pressure of the Ar and N_2 gases in the chamber affects the mean free path of the sputtered atoms and ions. Lower pressures can lead to more energetic bombardment of the growing film, which can influence its density and crystal structure. Conversely, higher pressures can lead to increased scattering and a more diffuse arrival of sputtered material.[5]

- Substrate Temperature: The temperature of the substrate during deposition plays a significant role in the crystallinity and microstructure of the ScN film. Higher temperatures generally promote better crystal growth and can help in achieving higher quality films. However, for certain applications, such as those involving complementary metal-oxide-semiconductor (CMOS) devices, low-temperature deposition (below 400 °C) is a

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prerequisite.[5] Epitaxial-like ScN films have been deposited at temperatures ranging from 700 °C to 950 °C.[1]

- Substrate Material: The choice of substrate can influence the crystal orientation of the ScN film. Common substrates for ScN deposition include MgO, sapphire (Al_2O_3), and silicon (Si).

Summary of Sputtering Parameters for Nitride Films

While specific data for achieving perfectly stoichiometric ScN is dispersed across literature, the following tables provide a summary of typical parameters used for the reactive sputtering of ScN and the closely related AlScN films. These ranges can serve as a starting point for process optimization.

Table 1: General Reactive Sputtering Parameters for ScN and AlScN Films

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Parameter	Typical Range	Notes
Target	Scandium (Sc) or ScAl alloy (99.9% purity or higher)	The choice of target material is fundamental to the composition of the film.
Substrate	MgO(100), Si(100), Sapphire (c-plane)	Substrate choice affects crystal orientation and film quality.
Sputtering Power	100 - 500 W (DC or Pulsed-DC)	Higher power generally increases deposition rate.
Working Pressure	0.3 - 0.8 Pa (2.25 - 6.0 mTorr)	Affects adatom mobility and film density.[6]
Ar Flow Rate	20 - 60 sccm	The primary inert gas for the sputtering process.[6]
N_2 Flow Rate	5 - 20 sccm	The reactive gas; critical for achieving stoichiometry.
Ar/N_2 Flow Ratio	3:1 to 1:3	A crucial parameter that directly controls the nitrogen content in the film.
Substrate Temperature	Room Temperature to 950 °C	Higher temperatures generally improve crystallinity.[1]
Target-Substrate Distance	50 - 150 mm	Can influence deposition uniformity and rate.

Table 2: Specific Examples of Sputtering Parameters from Literature (for AlScN)

Sputtering Power	N_2 Concentration	Working Pressure	Substrate Temperature	Reference
Not Specified	25%	Not Specified	Not Specified	[2][7]
Not Specified	30% - 35%	0.2 Pa	< 400 °C	[5]
Not Specified	Not Specified	0.3 - 0.8 Pa	Not Specified	[6]

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Experimental Protocol for Reactive Sputtering of Stoichiometric ScN Films

This protocol outlines a general procedure for depositing ScN thin films using a DC magnetron sputtering system.

4.1. Materials and Equipment

- High-purity Scandium (Sc) sputtering target (e.g., 2-inch or 3-inch diameter, 99.95% purity).
- Substrates (e.g., Si(100) wafers, MgO(100) single crystals).
- High-purity Argon (Ar) gas (99.999%).
- High-purity Nitrogen (N_2) gas (99.999%).
- Sputtering system equipped with a DC power supply, mass flow controllers for Ar and N_2, a substrate heater, and a high-vacuum pump (turbomolecular or cryogenic pump).
- Substrate cleaning solvents (e.g., acetone, isopropanol, deionized water).

4.2. Procedure

- Substrate Preparation:
  - Thoroughly clean the substrates by sequentially sonicating in acetone, isopropanol, and deionized water for 10-15 minutes each.
  - Dry the substrates with a nitrogen gun.
  - Mount the cleaned substrates onto the substrate holder in the sputtering chamber.
- System Pump-Down:
  - Load the substrate holder into the sputtering chamber.
  - Evacuate the chamber to a base pressure of at least 2×10^{-7} mbar to minimize contamination from residual gases, particularly oxygen.[6]

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- Pre-Sputtering (Target Cleaning):
  - Introduce Ar gas into the chamber to a pressure of approximately 0.5 Pa.
  - Set the DC power to a low value (e.g., 50 W).
  - Ignite the plasma and pre-sputter the Sc target for 10-15 minutes with the shutter closed to remove any surface contaminants from the target.
- Deposition Process:
  - Set the substrate to the desired temperature (e.g., 400 °C).
  - Introduce both Ar and N_2 gases into the chamber at the desired flow rates to achieve the target Ar/N_2 ratio and working pressure. A closed-loop reactive gas control system can be used to stabilize the process in the transition mode.[6]
  - Set the DC power to the desired deposition power (e.g., 150 W).
  - Open the shutter to begin the deposition of the ScN film onto the substrate.
  - Maintain the deposition parameters for the desired time to achieve the target film thickness.
- Cool-Down and Venting:
  - After the deposition is complete, close the shutter and turn off the sputtering power.
  - Turn off the gas flows and the substrate heater.
  - Allow the substrates to cool down to near room temperature under vacuum.
  - Vent the chamber with an inert gas (e.g., N_2) and carefully remove the coated substrates.

4.3. Film Characterization

- Stoichiometry: X-ray Photoelectron Spectroscopy (XPS) can be used to determine the elemental composition and Sc:N ratio of the deposited films.

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- Crystallinity and Phase: X-ray Diffraction (XRD) is used to identify the crystal structure and preferred orientation of the ScN films.
- Thickness: A stylus profilometer or ellipsometry can be used to measure the film thickness.
- Surface Morphology: Atomic Force Microscopy (AFM) or Scanning Electron Microscopy (SEM) can be used to characterize the surface roughness and grain structure.
- Electrical Properties: Four-point probe measurements for resistivity and Hall effect measurements for carrier concentration and mobility.

Visualizations

Logical Workflow for Reactive Sputtering of ScN

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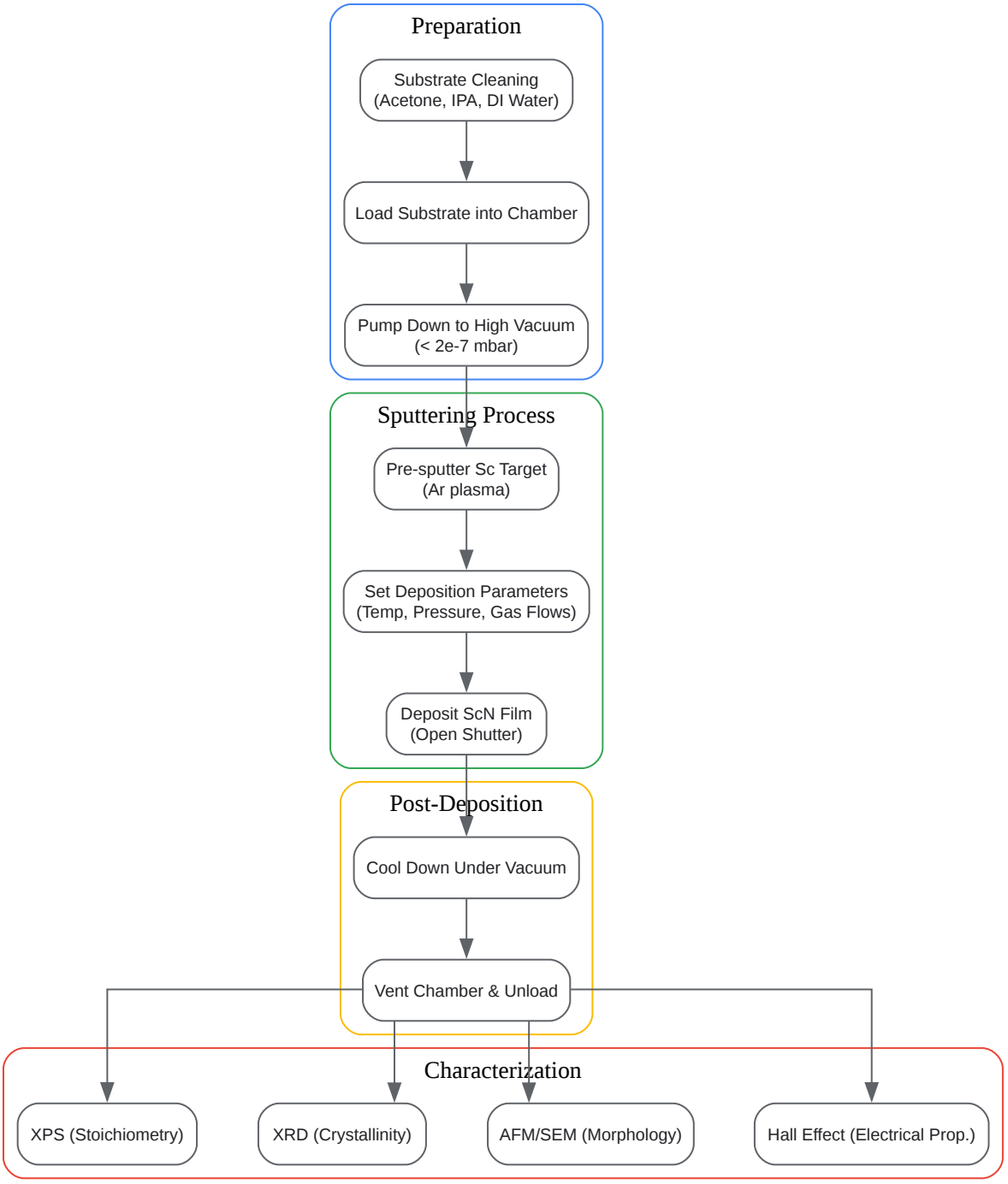

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Caption: Workflow for ScN film deposition.

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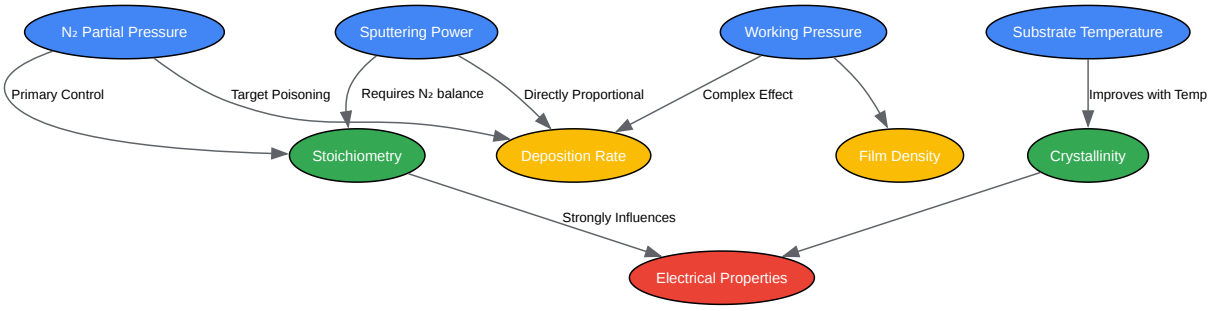
Relationship of Sputtering Parameters to Film Properties



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Caption: Interplay of sputtering parameters.

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